

Technical Guide: Physicochemical Properties of 1-Chloroethyl 2-methylpropanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloroethyl 2-methylpropanoate

Cat. No.: B1367391

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Introduction

1-Chloroethyl 2-methylpropanoate, also known as 1-chloroethyl isobutyrate, is a chloroalkyl ester with the chemical formula $C_6H_{11}ClO_2$. Its bifunctional nature, incorporating both a reactive chloroethyl group and an ester moiety, makes it a compound of interest for organic synthesis, potentially serving as an intermediate in the preparation of more complex molecules. This technical guide provides a summary of its known physicochemical properties, synthesis, and general experimental protocols for their determination.

Due to a lack of extensive published experimental data for this specific compound, this guide includes predicted values and data from its close structural analog, chloromethyl isobutyrate, to provide reasonable estimates.

Chemical Structure and Identification

The molecular structure of **1-Chloroethyl 2-methylpropanoate** consists of a 2-methylpropanoate (isobutyrate) group attached to a 1-chloroethyl group.

Caption: 2D Chemical Structure of **1-Chloroethyl 2-methylpropanoate**.

Physicochemical Data

The following table summarizes the available physicochemical data for **1-Chloroethyl 2-methylpropanoate**. It includes predicted values and experimental data for the closely related analog, chloromethyl isobutyrate, for comparison.

Property	1-Chloroethyl 2-methylpropanoate (Predicted)	Chloromethyl isobutyrate (Experimental Analog Data)
IUPAC Name	1-chloroethyl 2-methylpropanoate	chloromethyl 2-methylpropanoate
Synonyms	1-chloroethyl isobutyrate	Chloromethyl isobutyrate
CAS Number	84674-32-8[1]	61644-18-6
Molecular Formula	C ₆ H ₁₁ ClO ₂ [1]	C ₅ H ₉ ClO ₂
Molecular Weight	150.6 g/mol [1]	136.58 g/mol
Boiling Point	143.0 ± 13.0 °C (at 760 mmHg)[2]	138-141 °C (at 760 mmHg)[3][4]
Density	1.051 ± 0.06 g/cm ³ [2]	1.045 g/cm ³ (at 20°C)[3]
Melting Point	Not available	-42°C[3]
Solubility	Insoluble in water; Soluble in organic solvents (general principle for esters)[5]	Insoluble in water; Soluble in ethanol, ether, and benzene[6]
Flash Point	Not available	33.736°C[7]

Experimental Protocols

Detailed experimental protocols for the determination of key physicochemical properties of liquid esters are outlined below. These are general methods that can be applied to **1-Chloroethyl 2-methylpropanoate**.

Determination of Boiling Point (Microscale Method)

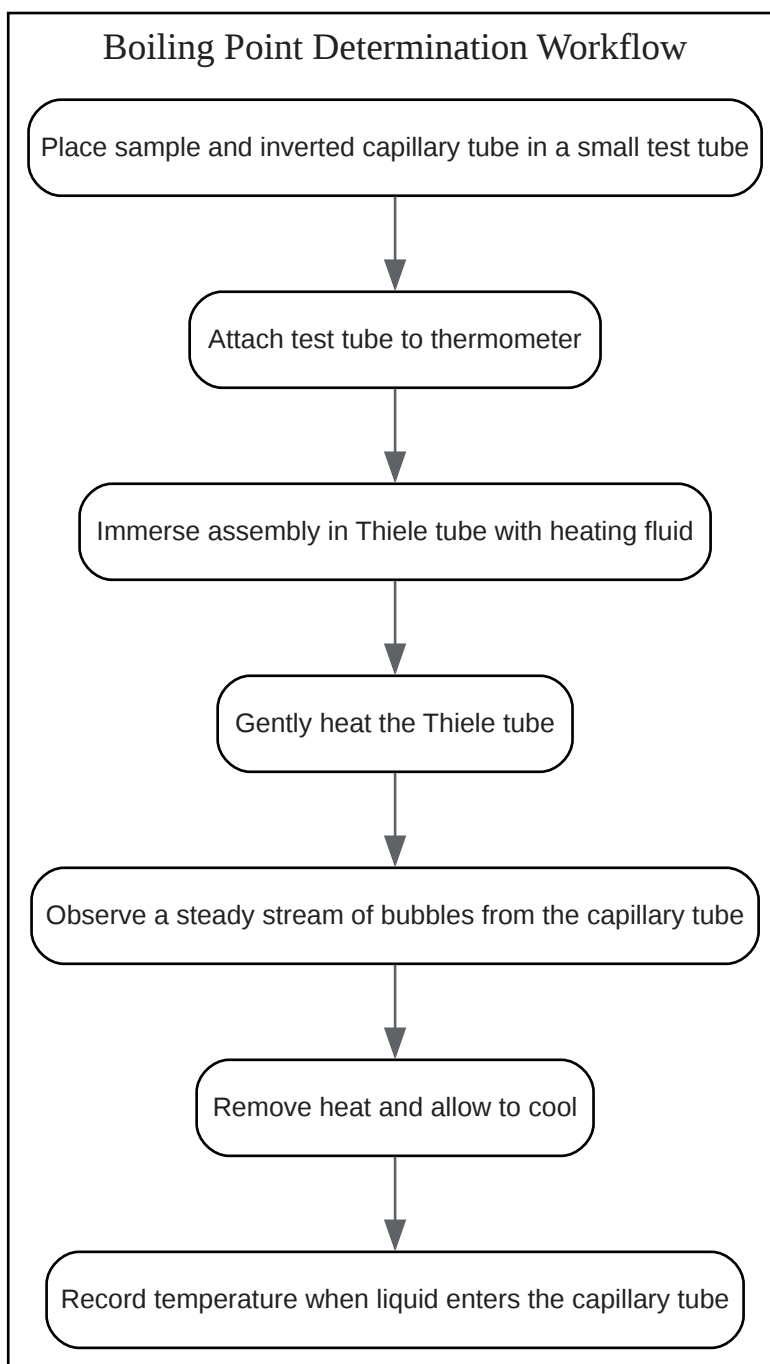
This method is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (0-200°C)
- Capillary tube (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the sample in the test tube.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped and immersed in a Thiele tube containing mineral oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated. As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heating source is removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[8]



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Caption: Workflow for Boiling Point Determination.

Determination of Density

Apparatus:

- Pycnometer (specific gravity bottle) of a known volume
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is accurately weighed on an analytical balance.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- The filled pycnometer is placed in a water bath at a constant temperature (e.g., 20°C) until thermal equilibrium is reached.
- The pycnometer is removed from the bath, dried, and weighed again.
- The weight of the liquid is determined by subtracting the weight of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Solubility

A qualitative assessment of solubility in water and organic solvents can be performed as follows.

Apparatus:

- Small test tubes
- Pipettes or droppers
- Vortex mixer (optional)

Procedure:

- Solubility in Water: Add approximately 0.1 mL of **1-Chloroethyl 2-methylpropanoate** to a test tube containing 1 mL of deionized water.
- Agitate the mixture vigorously for one minute.
- Observe whether the substance dissolves completely, forms a separate layer, or appears as a cloudy suspension. The formation of a single clear phase indicates solubility, while two distinct layers or a persistent emulsion suggests insolubility.^[9]^[10]
- Solubility in Organic Solvents: Repeat the procedure using common organic solvents such as ethanol, acetone, and diethyl ether.

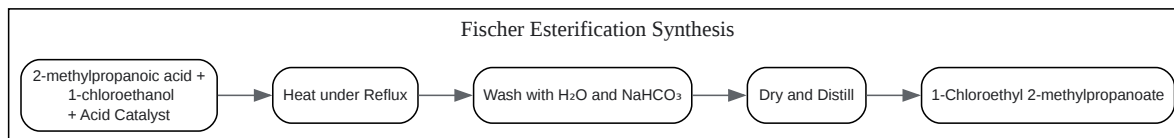
Synthesis

A common method for the synthesis of esters like **1-Chloroethyl 2-methylpropanoate** is the Fischer esterification.

Reaction: 2-methylpropanoic acid + 1-chloroethanol \rightleftharpoons **1-chloroethyl 2-methylpropanoate** + water

General Protocol:

- 2-methylpropanoic acid is mixed with an excess of 1-chloroethanol.
- A catalytic amount of a strong acid, such as concentrated sulfuric acid, is added.
- The mixture is heated under reflux for several hours to drive the equilibrium towards the product.
- After cooling, the mixture is washed with water and a weak base (e.g., sodium bicarbonate solution) to remove the acid catalyst and unreacted carboxylic acid.
- The organic layer is separated, dried over an anhydrous drying agent (e.g., magnesium sulfate), and the final product is purified by distillation.^[11]



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Caption: General Workflow for Fischer Esterification.

Safety Information

No specific safety data sheet (SDS) for **1-Chloroethyl 2-methylpropanoate** (CAS 84674-32-8) was found. However, based on data for analogous chloroalkyl esters, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area or under a fume hood. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- **Flammability:** Assumed to be a flammable liquid. Keep away from heat, sparks, and open flames.
- **Toxicity:** The toxicological properties have not been thoroughly investigated. Handle with care to avoid inhalation, ingestion, and skin absorption.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet. Always consult a current SDS and conduct a thorough risk assessment before handling this chemical.

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References

- 1. Page loading... [guidechem.com]
- 2. 84674-32-8 | CAS DataBase [m.chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. angenechemical.com [angenechemical.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Chloromethyl isobutyrate | 61644-18-6 | Benchchem [benchchem.com]
- 7. Chloromethyl isobutyrate | CAS#:61644-18-6 | Chemsrce [chemsrc.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. scribd.com [scribd.com]
- 11. csub.edu [csub.edu]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Chloroethyl 2-methylpropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1367391#physicochemical-properties-of-1-chloroethyl-2-methylpropanoate]

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